

Introduction: The Versatility of a Core Chemical Building Block

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Compound of Interest

Compound Name: 4-Iodoaniline

Cat. No.: B139537

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4-Iodoaniline (p-Iodoaniline) is an aromatic organic compound with the molecular formula C_6H_6IN .^[1] It consists of an aniline molecule substituted with an iodine atom at the para (4) position of the benzene ring.^[1] This seemingly simple structure is a cornerstone in modern synthetic chemistry, serving as a highly versatile intermediate in the production of a wide array of complex molecules.^[1] Its value stems from the unique reactivity conferred by the carbon-iodine bond and the amino group, making it a pivotal starting material in drug discovery, materials science, and the manufacturing of specialty chemicals.^{[1][2]}

The iodine atom is an excellent leaving group and provides a reactive site for various transformations, most notably metal-catalyzed cross-coupling reactions.^[1] This allows for the precise and efficient formation of new carbon-carbon and carbon-heteroatom bonds.^[1] Concurrently, the amino group can be readily functionalized or can influence the electronic properties of the molecule. This dual functionality makes **4-iodoaniline** and its derivatives invaluable tools for researchers and drug development professionals aiming to construct novel molecular architectures with tailored properties.

Table 1: Core Properties of **4-Iodoaniline**

Property	Value
CAS Number	540-37-4[3]
Molecular Formula	C ₆ H ₆ IN[3]
Molecular Weight	219.02 g/mol [3]
Appearance	Grey to blackish crystalline powder[4]
Melting Point	61-65 °C[1][4]
Solubility	Slightly soluble in water; freely soluble in alcohol, diethyl ether, and chloroform[1][3]

Synthesis and Core Reactivity

The utility of **4-iodoaniline** derivatives begins with the efficient synthesis of the parent compound and its subsequent reactivity in cornerstone organic reactions.

Experimental Protocol: Synthesis of 4-Iodoaniline

A common and reliable method for the laboratory synthesis of **4-iodoaniline** involves the direct iodination of aniline using elemental iodine in the presence of a weak base to neutralize the hydrogen iodide byproduct.

Objective: To synthesize **4-iodoaniline** from aniline.

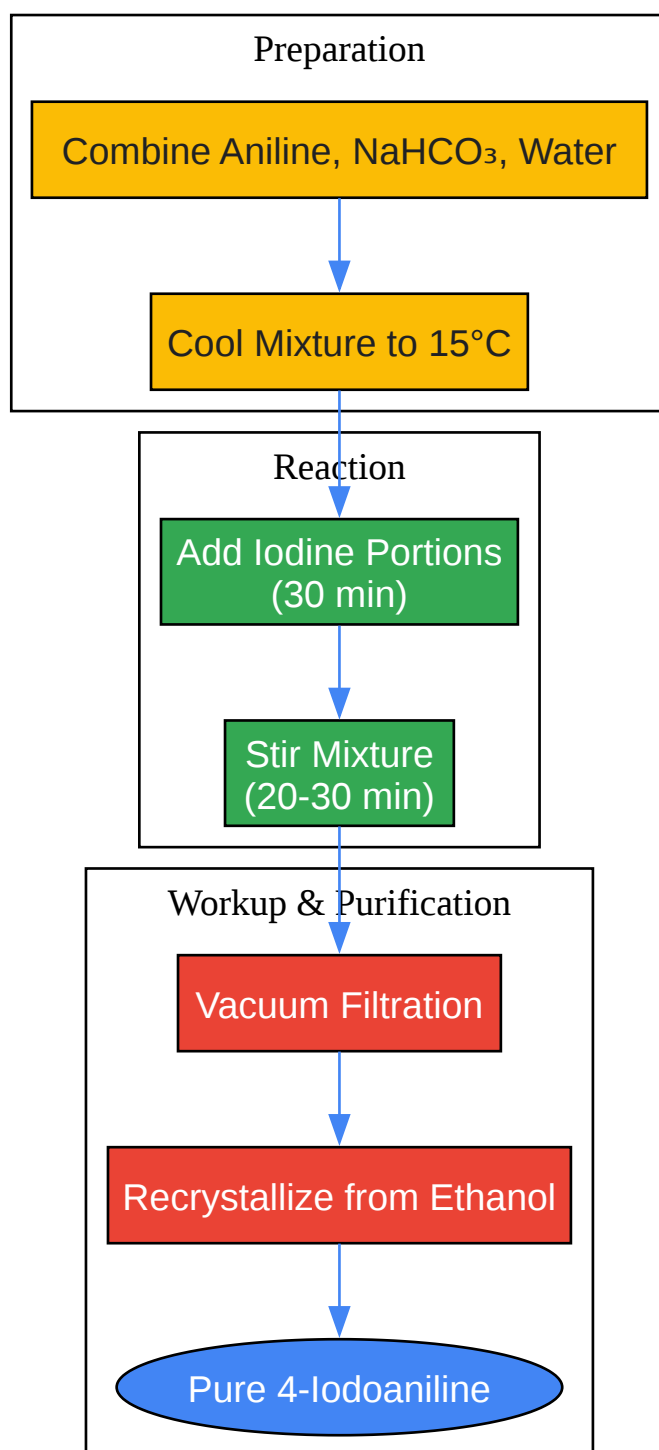
Materials:

- Aniline (1.0 mole)
- Sodium bicarbonate (1.8 moles)
- Powdered Iodine (1.0 mole)
- Deionized water
- Ethanol (for recrystallization)

- Sodium bisulfite (optional)

Procedure:

- In a large beaker, combine aniline (1.0 mole) and sodium bicarbonate (1.8 moles) with 1 L of water.
- Cool the mixture to approximately 15°C using an ice bath.
- With vigorous mechanical stirring, add powdered iodine (1.0 mole) in small portions over a period of 30 minutes.
- After the complete addition of iodine, continue stirring for an additional 20-30 minutes until the color of free iodine has mostly disappeared.
- If the resulting solution remains yellow, add a small amount of sodium bisulfite to decolorize it.
- Collect the crude **4-iodoaniline**, which precipitates as a dark crystalline solid, by vacuum filtration using a Büchner funnel.
- Press the solid to remove as much water as possible and allow it to air dry.
- Purify the crude product by recrystallization from hot ethanol to yield the final product. The typical yield is in the range of 75-85%.

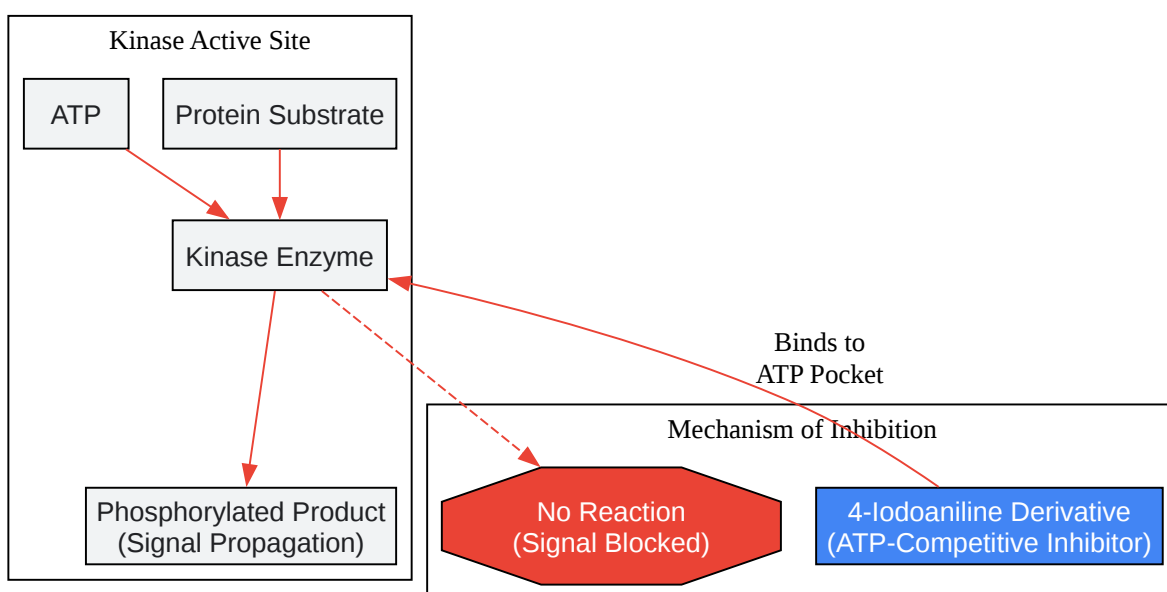
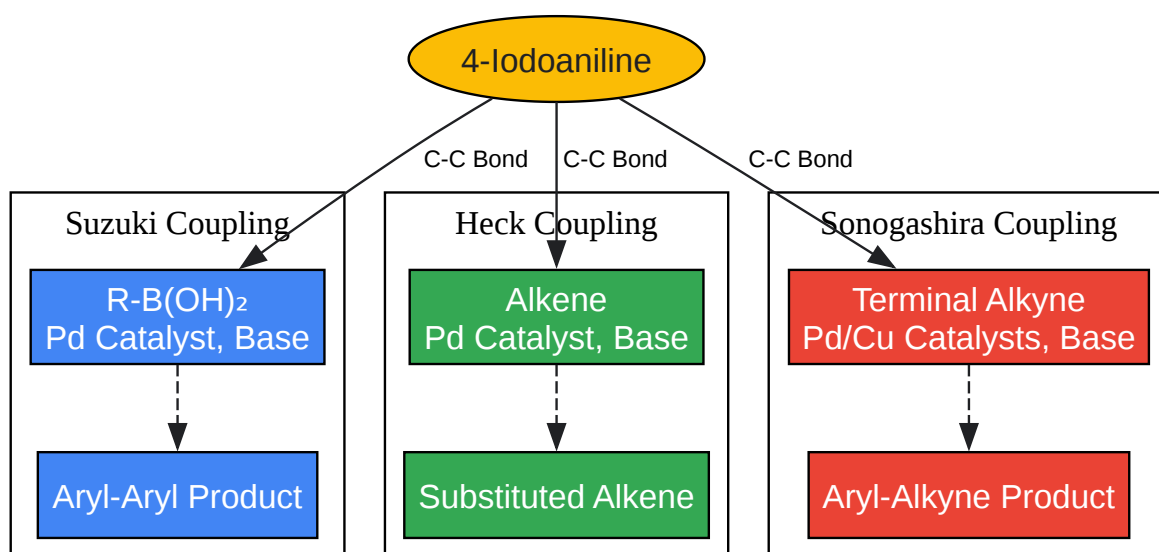


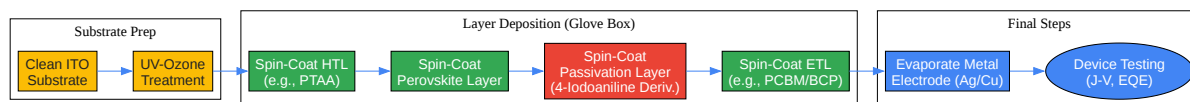
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Caption: Experimental workflow for the synthesis of **4-iodoaniline**.

Core Reactivity: Palladium-Catalyzed Cross-Coupling

The C-I bond in **4-iodoaniline** is highly reactive towards oxidative addition to low-valent transition metal catalysts, particularly palladium(0). This reactivity makes it an ideal substrate for a variety of powerful cross-coupling reactions used to form C-C, C-N, and C-O bonds. These reactions are fundamental to modern medicinal chemistry and materials science.





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